

A Comparative Performance Analysis of Disperse Blue 359 and Disperse Blue 35

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Compound of Interest

Compound Name: Disperse blue 359

Cat. No.: B1585479

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This guide provides a detailed comparison of the performance characteristics of two commercially significant anthraquinone dyes, **Disperse Blue 359** and Disperse Blue 35. Aimed at researchers, scientists, and professionals in drug development and material science, this document synthesizes available data on their chemical properties and performance metrics such as light, wash, and sublimation fastness. The information is presented to facilitate an objective evaluation for application-specific selection.

Chemical Identity and Physical Properties

A critical first step in comparing these dyes is to establish their chemical identity. There are some discrepancies across various sources regarding the precise molecular formula for Disperse Blue 35. For the purpose of this guide, we will proceed with the most consistently cited structures from reputable chemical databases.

Disperse Blue 359 is chemically identified as 1-amino-4-(ethylamino)-9,10-dioxoanthracene-2-carbonitrile.

Disperse Blue 35 is identified by the IUPAC name 1,5-diamino-4,8-dihydroxy-2-(4-hydroxyphenyl)anthracene-9,10-dione[1].

The fundamental properties of these dyes are summarized below.

| Property | Disperse Blue 359 | Disperse Blue 35 |
|---------------------|--|--|
| CAS Number | 62570-50-7[2][3] | 12222-75-2[1][4] |
| Molecular Formula | C ₁₇ H ₁₃ N ₃ O ₂ [3][5] | C ₂₀ H ₁₄ N ₂ O ₅ [1][6] |
| Molecular Weight | 291.31 g/mol [5] | 362.3 g/mol [1][6] |
| Appearance | Dark Blue to Blue Powder | Blue, Dark Blue Powder |
| Molecular Structure | Anthraquinone | Anthraquinone |

Performance Data Comparison

The following table summarizes the available fastness data for **Disperse Blue 359** and Disperse Blue 35. It is important to note that this data is compiled from various sources and may not have been generated under identical experimental conditions, which can influence the results. The ratings are based on a scale of 1 to 5 (or 1 to 8 for light fastness on the blue wool scale), where a higher number indicates better fastness.

| Performance Parameter | Disperse Blue 359 | Disperse Blue 35 |
|----------------------------------|------------------------|------------------|
| Light Fastness | 4-5 (ISO) | 6 (ISO) |
| Wash Fastness (Fading) | 4-5 (ISO), 4-5 (AATCC) | 5 (ISO) |
| Wash Fastness (Staining) | 5 (ISO), 5 (AATCC) | 4-5 (ISO) |
| Sublimation/Ironing Fastness | 5-6 (ISO), 3 (AATCC) | 4-5 (ISO) |
| Perspiration Fastness (Fading) | 5 (ISO), 4-5 (AATCC) | 5 (ISO) |
| Perspiration Fastness (Staining) | 5 (ISO), 5 (AATCC) | 3-4 (ISO) |

Experimental Protocols

The following are detailed methodologies for the key fastness tests cited in this guide, based on AATCC and ISO standards.

Light Fastness Testing (Based on AATCC Test Method 16.3)

Objective: To determine the resistance of the dyed material to fading when exposed to an artificial light source that simulates natural sunlight.

Apparatus:

- Xenon-arc lamp fading apparatus.
- AATCC Blue Wool Lightfastness Standards.
- Gray Scale for Color Change.

Procedure:

- A specimen of the dyed textile is mounted on a specimen holder along with AATCC Blue Wool Lightfastness Standards.
- A portion of the specimen and the standards is shielded from the light to provide an unexposed area for comparison.
- The mounted specimens are placed in the xenon-arc fading apparatus.
- The specimens are exposed to the light from the xenon-arc lamp under controlled conditions of temperature and humidity.
- The exposure is continued until a specified AATCC Fading Unit (AFU) is reached or the color change of the specimen is equivalent to a specific step on the Gray Scale for Color Change.
- The light fastness is rated by comparing the change in color of the exposed portion of the specimen with the unexposed portion using the Gray Scale for Color Change, or by comparing the fading of the specimen to that of the Blue Wool standards.

Wash Fastness Testing (Based on AATCC Test Method 61)

Objective: To evaluate the resistance of the color of the textile to laundering.

Apparatus:

- Launder-Ometer or similar apparatus for rotating closed canisters in a thermostatically controlled water bath.
- Stainless steel canisters and steel balls.
- Multifiber test fabric.
- Gray Scale for Color Change and Gray Scale for Staining.
- Standard reference detergent.

Procedure:

- A specimen of the dyed textile is cut and attached to a multifiber test fabric.
- The composite specimen is placed in a stainless steel canister containing a specified amount of water, detergent, and stainless steel balls.
- The sealed canister is placed in the Launder-Ometer and agitated for a specified time and at a specified temperature to simulate a home laundering process.
- After the test, the specimen is removed, rinsed, and dried.
- The change in color of the specimen is evaluated using the Gray Scale for Color Change.
- The degree of staining on each of the fiber types in the multifiber test fabric is evaluated using the Gray Scale for Staining.

Sublimation Fastness Testing (Based on AATCC Test Method 117)

Objective: To determine the resistance of the dyed material to color transfer onto an adjacent undyed fabric during heating.

Apparatus:

- Heat press or a hot plate with a controlled temperature.
- Undyed polyester test fabric.
- Gray Scale for Staining.

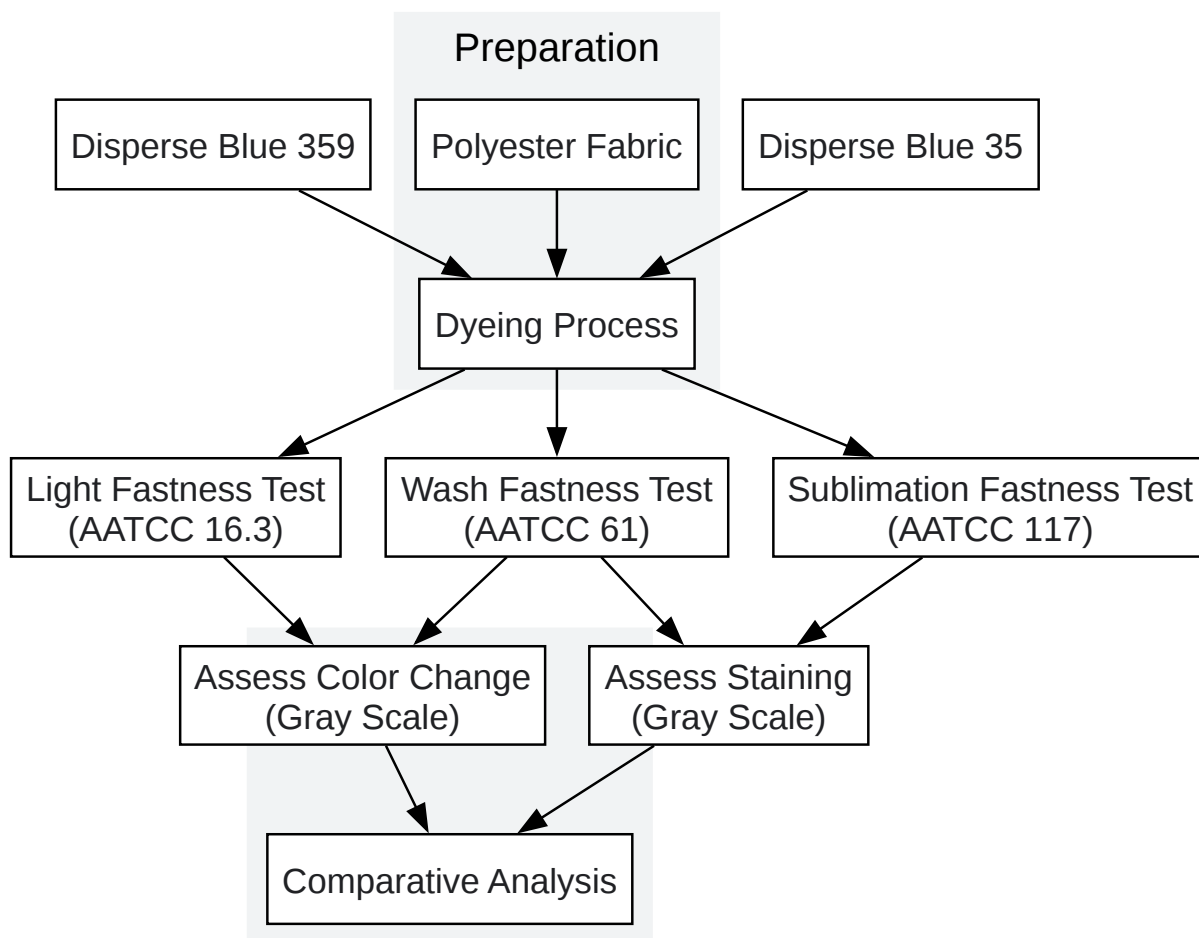
Procedure:

- A specimen of the dyed fabric is placed between two pieces of undyed white polyester fabric.
- The composite sample is placed in the heat press at a specified temperature (e.g., 180°C, 210°C) and pressure for a specified time (e.g., 30 seconds).
- After heating, the sample is removed and allowed to cool.
- The degree of staining on the white polyester fabric is assessed using the Gray Scale for Staining.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the evaluation of disperse dye performance.

Workflow for Disperse Dye Performance Evaluation

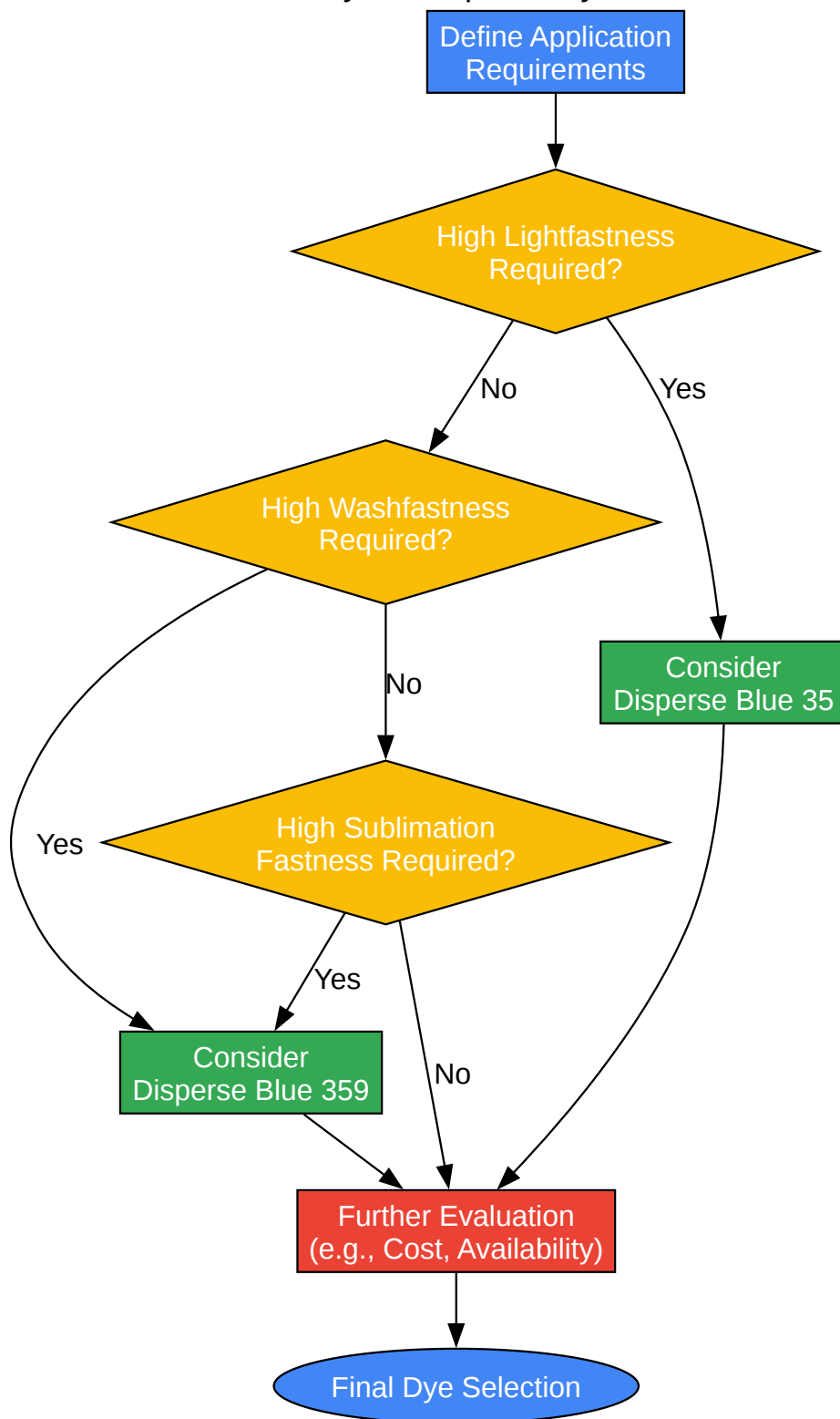


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Caption: A flowchart outlining the key stages in the comparative performance evaluation of disperse dyes.

The logical progression for selecting a disperse dye for a specific application is depicted in the following decision-making pathway.

Decision Pathway for Disperse Dye Selection

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Caption: A simplified decision tree for selecting between Disperse Blue 35 and 359 based on key fastness requirements.

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